

An In-depth Technical Guide to the Safe Handling of Diacetoxydimethylsilane

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Compound of Interest

Compound Name: *Diacetoxydimethylsilane*

Cat. No.: *B1584538*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding Diacetoxydimethylsilane

Diacetoxydimethylsilane (DADS), also known as dimethyldiacetoxysilane, is a versatile organosilicon compound with the chemical formula $C_6H_{12}O_4Si$ ^{[1][2][3]}. It presents as a colorless to slightly yellow, transparent liquid with a pungent, vinegar-like odor due to its reaction with moisture to release acetic acid^{[2][4]}. This reactivity is key to its utility and also central to its hazards.

Industrially, DADS is a crucial cross-linking agent for producing RTV-1 (Room Temperature Vulcanizing) silicone sealants, adhesives, and coatings^{[2][4][5]}. In the laboratory setting, its high reactivity makes it a valuable silylating agent, used to modify organic compounds to improve their solubility, stability, and reactivity for applications in pharmaceuticals and agrochemicals^[2]. While effective, its chemical nature necessitates a thorough understanding of its safety profile to ensure its responsible and safe use in research and development. This guide provides an in-depth analysis of its hazards, safe handling protocols, and emergency procedures.

Section 1: Hazard Identification and Classification

Diacetoxymethylsilane is classified as a hazardous chemical under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS)[3][6]. The primary and most significant hazard is its corrosive nature.

GHS Classification:

- Signal Word: Danger[1][3][6][7]
- Hazard Pictogram:
 - GHS05 (Corrosion)

Hazard Statements:

- H314: Causes severe skin burns and eye damage[1][3][7].
- H318: Causes serious eye damage[1][7].
- H227: Combustible liquid[8].
- H290: May be corrosive to metals[7][8].

The compound is highly moisture-sensitive[1][6]. Upon contact with water or moist air, it hydrolyzes, releasing acetic acid[4]. This reaction is the primary cause of its corrosive effects. Ingestion is particularly dangerous, causing severe swelling and damage to delicate tissues with a risk of perforation of the esophagus or stomach[1][6].

Hazard Class	Category	Description
Skin Corrosion/Irritation	Category 1B / 1C	Causes severe skin burns and eye damage[1][3][6][7]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage[1][6][7]
Flammable Liquids	Category 4	Combustible liquid[6]
Corrosive to Metals	Category 1	May be corrosive to metals[7]

Section 2: Chemical and Physical Properties

Understanding the physicochemical properties of **Diacetoxymethylsilane** is fundamental to assessing its risks. For instance, its flash point and boiling point indicate that while it is a combustible liquid, it does not ignite as readily as highly flammable substances. Its density being greater than water and its insolubility mean it will sink in aqueous environments.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₄ Si	[1][2][3][6]
Molecular Weight	176.24 g/mol	[1][3][6][9]
Appearance	Colorless to slightly yellow liquid	[2][5]
Odor	Pungent, acrid (vinegar-like)	[2][4]
Boiling Point	163-165 °C (325.4-329 °F)	[1][4][5][9]
Melting Point	-12.5 °C (9.5 °F)	[1][4][9]
Flash Point	67.4 - 69 °C (153.3 - 156.2 °F)	[1]
Density	~1.054 g/mL at 25 °C	[4][9]
Water Solubility	Insoluble; reacts with water	[2]

Section 3: Safe Handling and Exposure Control

A systematic approach to safety, incorporating a hierarchy of controls, is essential when working with **Diacetoxymethylsilane**. Engineering controls are the first and most effective line of defense, supplemented by stringent work practices and appropriate Personal Protective Equipment (PPE).

Engineering Controls

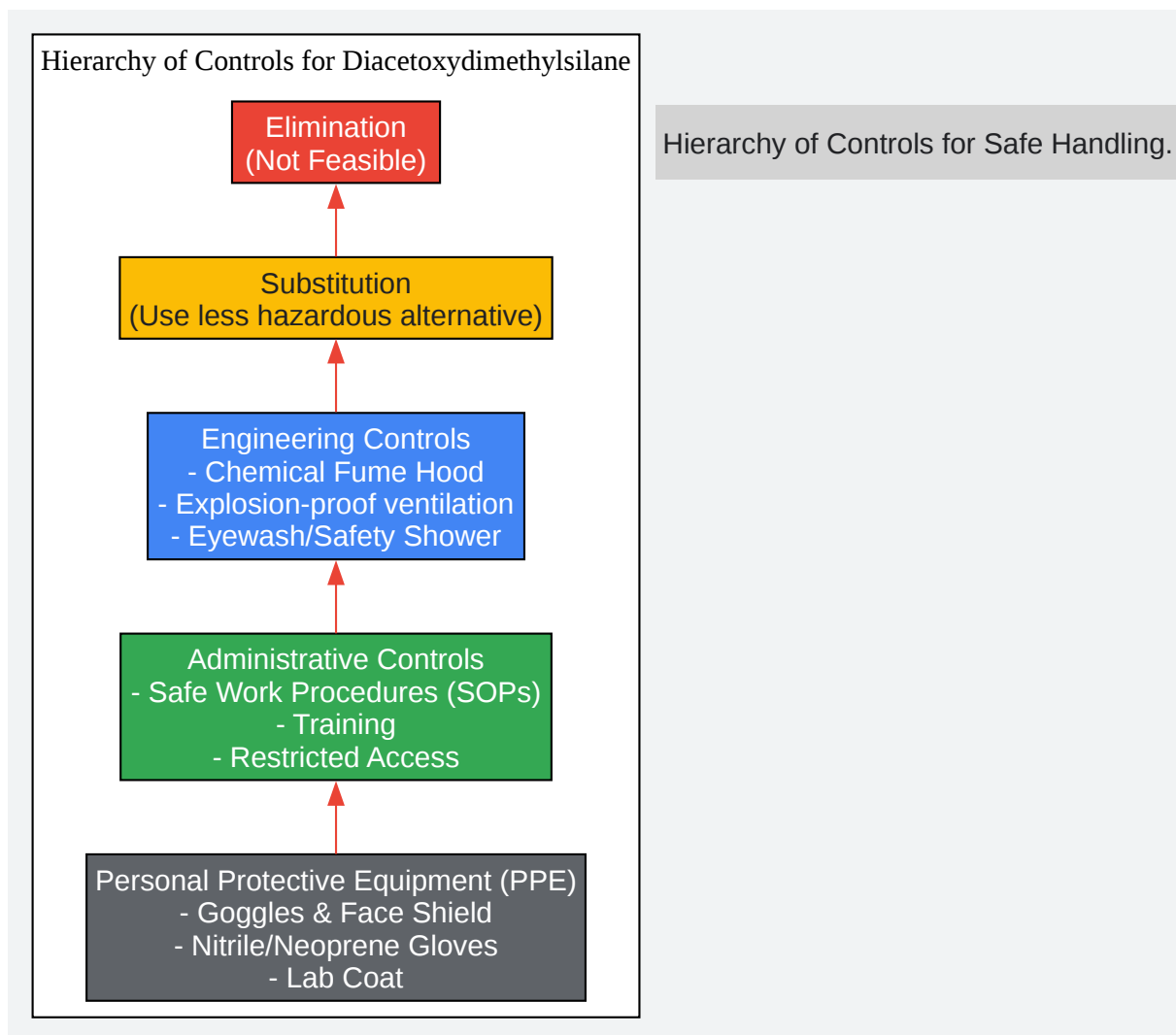
Due to the corrosive nature of the vapors and the release of acetic acid, all handling of **Diacetoxymethylsilane** must be conducted within a certified chemical fume hood to ensure adequate ventilation and prevent vapor accumulation[1][6][10]. The work area must be equipped with explosion-proof electrical, ventilating, and lighting equipment[6][10]. Eyewash

stations and safety showers must be readily accessible and in close proximity to the workstation[6][10].

Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent skin and eye contact. Standard laboratory attire (long pants, closed-toe shoes) is mandatory.

- Eye and Face Protection: Chemical safety goggles are required at all times. When there is a risk of splashing, a full face shield must be worn over the goggles[10][11]. Contact lenses should not be worn[10].
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as neoprene or nitrile rubber, must be worn[10][11]. Inspect gloves for any signs of damage or degradation before each use[1][11].
 - Body Protection: A knee-length laboratory coat is required[11]. For larger quantities or tasks with a higher risk of splashing, wear appropriate protective clothing to prevent any possibility of skin exposure[1][10].
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a NIOSH-approved respirator with a filter for organic gases and vapors (Type A, brown) is recommended[6].



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Caption: Hierarchy of Controls for Safe Handling.

Storage Requirements

Proper storage is critical to maintaining the stability of **Diacetoxydimethylsilane** and preventing hazardous reactions.

- Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive materials[1][6].
- The material is moisture-sensitive; protect from exposure to moist air or water[1][6].
- Keep away from heat, sparks, open flames, and other sources of ignition[1][6].
- Store locked up[7][8].
- Incompatible Materials: Avoid contact with strong oxidizing agents, alcohols, amines, and peroxides[1][6][10].

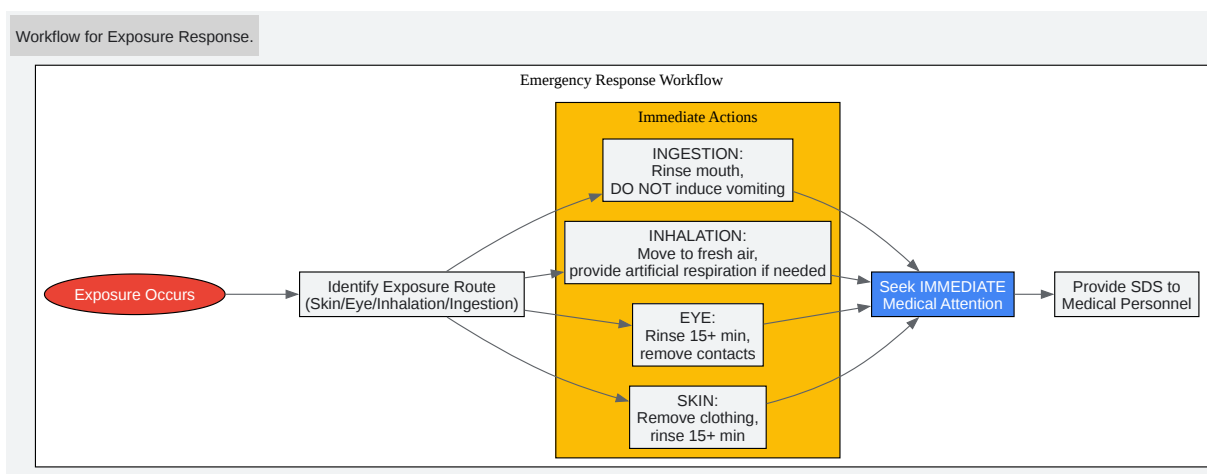
Section 4: Emergency Procedures

A clear, rehearsed emergency plan is crucial for mitigating the consequences of accidental exposure or release.

First-Aid Measures

Immediate action is required in case of any exposure. Show the Safety Data Sheet to the attending medical professional[1][6].

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention[1][6][7].
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Seek immediate medical attention[1][6][7].
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention[1][6][7].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately[1][6][7]. Use of gastric lavage or emesis is contraindicated due to the risk of perforation[1][6].



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Caption: Workflow for Exposure Response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, carbon dioxide (CO₂), or dry chemical[10][12].
- Specific Hazards: The substance is a combustible liquid and can form explosive air/vapor mixtures[1][6]. Containers may explode when heated[6]. Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and silicon dioxide[1][6].

- Protective Equipment for Firefighters: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and to avoid inhaling hazardous combustion products[6][12].

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Remove all sources of ignition. Wear full personal protective equipment as described in Section 3.2[1][6].
- Environmental Precautions: Prevent the substance from entering drains or public waters[10].
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder). Collect the material in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment during cleanup[1][6].

Conclusion

Diacetoxymethylsilane is an invaluable reagent in both industrial and research settings. However, its significant corrosive and combustible properties demand a high level of respect and caution. By implementing robust engineering controls, adhering to strict safe handling protocols, using appropriate personal protective equipment, and being prepared for emergencies, researchers can mitigate the risks and handle this chemical with confidence and safety.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Diacetoxydimethylsilane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584538#diacetoxydimethylsilane-safety-data-sheet-sds-and-hazards]

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